Application Notes and Protocols: PS372424 Hydrochloride Stock Solution

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Compound of Interest		
Compound Name:	*PS372424 hydrochloride*	
Cat. No.:	*B560410*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction

PS372424 hydrochloride is a potent and specific agonist for the human C-X-C chemokine receptor 3 (CXCR3), a G protein-coupled receptor (GPCR) that plays a critical role in immune cell trafficking.[1][2][3] As a three-amino-acid fragment of CXCL10, PS372424 mimics the action of natural CXCR3 ligands, such as CXCL9, CXCL10, and CXCL11, which are instrumental in recruiting T cells, NK cells, and other immune cells to sites of inflammation.[4] This compound has demonstrated significant anti-inflammatory activity by preventing human T-cell migration, making it a valuable tool for research in autoimmune diseases, inflammatory disorders, and cancer immunology.[2][4][5] Proper preparation of a stock solution is the first and a critical step for reliable and reproducible experimental outcomes.

Chemical Properties

A summary of the key chemical properties of **PS372424 hydrochloride** is provided in the table below.

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Property	Value
CAS Number	1596362-29-6
Molecular Formula	$C_{33}H_{45}ClN_6O_4$
Molecular Weight	625.20 g/mol [1][6]
Purity	≥98.0%

Solubility Data

PS372424 hydrochloride exhibits different solubility profiles in various solvents, which is a critical consideration for preparing stock solutions for in vitro and in vivo studies.

Solvent	Solubility	Concentration (Molar)	Notes
DMSO	≥ 250 mg/mL[1]	~399.87 mM	Ultrasonic treatment may be required to achieve complete dissolution.[1]
10% DMSO in 40% PEG300, 5% Tween-80, and 45% saline	≥ 2.08 mg/mL[1][5]	~3.33 mM	A common vehicle for in vivo experiments.[1][5]
10% DMSO in 90% (20% SBE-β-CD in saline)	≥ 2.08 mg/mL[1][5]	~3.33 mM	An alternative vehicle for in vivo administration.[1][5]
10% DMSO in 90% corn oil	≥ 2.08 mg/mL[1][5]	~3.33 mM	Suitable for certain in vivo applications.[1][5]

Signaling Pathway

PS372424 hydrochloride acts as an agonist at the CXCR3 receptor. Upon binding, it activates downstream signaling cascades that are crucial for immune cell function. The binding of PS372424 to CXCR3 can lead to the activation of pathways such as the MAPK/ERK pathway,

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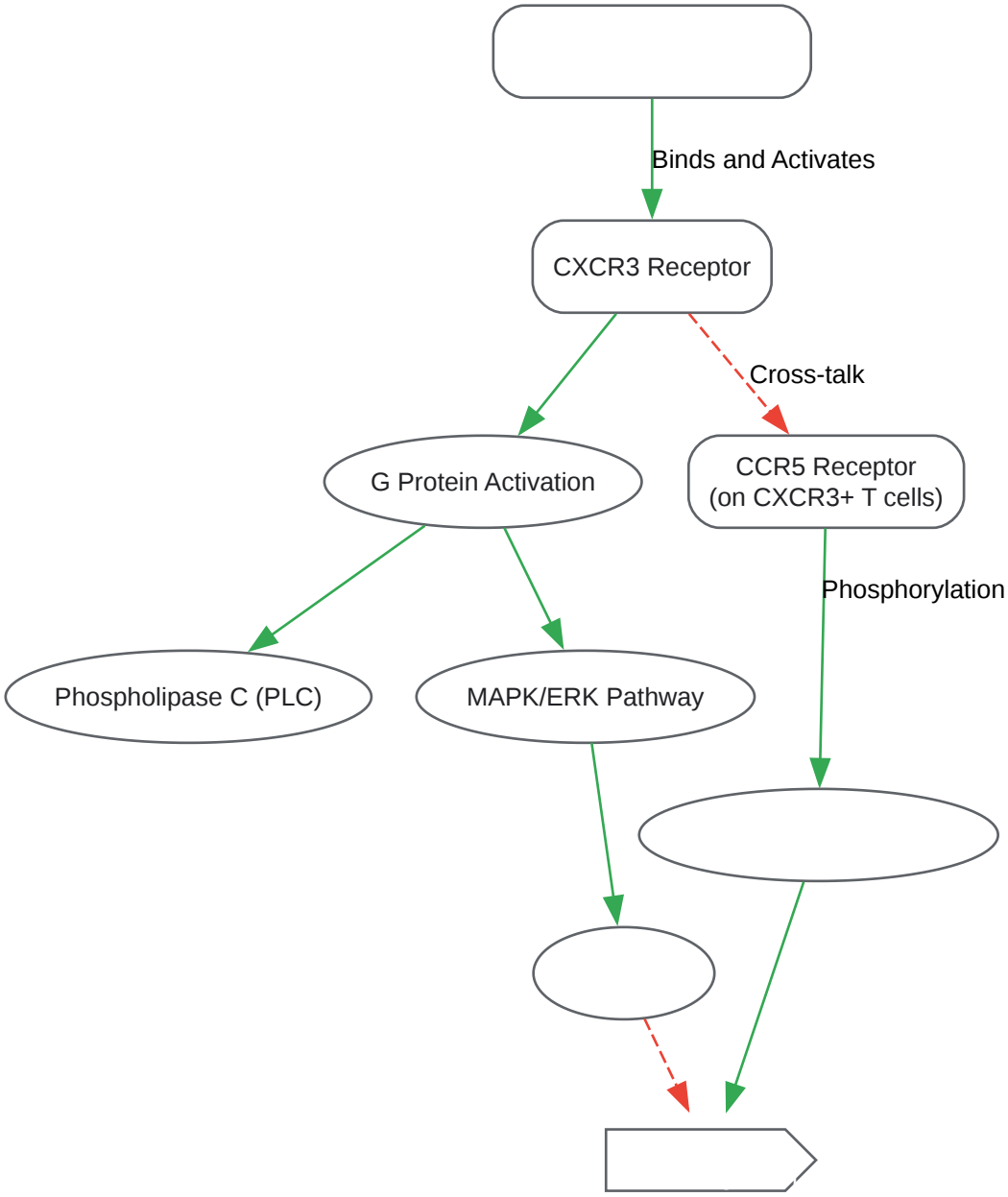
resulting in the phosphorylation of ERK1 and ERK2.[1][2] Furthermore, it can induce cross-phosphorylation of other chemokine receptors, like CCR5, on CXCR3-positive T cells, a mechanism that contributes to its anti-inflammatory effects by desensitizing these cells to other chemoattractants.[2]



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Caption: **PS372424 hydrochloride** signaling pathway.

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Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution (In Vitro)

This protocol describes the preparation of a 10 mM stock solution of **PS372424 hydrochloride** in DMSO, suitable for most in vitro cell-based assays.

Materials:

- **PS372424 hydrochloride** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculation: To prepare a 10 mM stock solution, you will need to dissolve 6.252 mg of **PS372424 hydrochloride** (MW: 625.20 g/mol) in 1 mL of DMSO. Adjust the amounts as needed for your desired volume.
- Weighing: Carefully weigh the required amount of **PS372424 hydrochloride** powder in a sterile microcentrifuge tube.
- Dissolution: Add the calculated volume of DMSO to the microcentrifuge tube containing the powder.
- Mixing: Vortex the tube vigorously for 1-2 minutes to dissolve the compound. If the compound does not fully dissolve, sonicate the tube for 5-10 minutes in a water bath sonicator.[1]
- Storage: Once the solution is clear, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][5]

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Preparation of a 1 mg/mL Working Solution for In Vivo Studies

This protocol outlines the preparation of a 1 mg/mL working solution using a common vehicle for in vivo administration.

Materials:

- 10 mM **PS372424 hydrochloride** in DMSO (prepared as above)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes

Procedure:

- Vehicle Preparation: In a sterile tube, prepare the vehicle by mixing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Dilution: To prepare a 1 mg/mL working solution, dilute the 10 mM DMSO stock solution with the prepared vehicle. For example, to make 1 mL of a 1 mg/mL solution, you would mix 160 µL of the 10 mM DMSO stock solution with 840 µL of the vehicle.
- Mixing: Vortex the solution thoroughly to ensure it is homogenous and clear.
- Use: The working solution should be prepared fresh on the day of the experiment.

Experimental Workflow

The following diagram illustrates a typical workflow for using the **PS372424 hydrochloride** stock solution in a cell-based assay.

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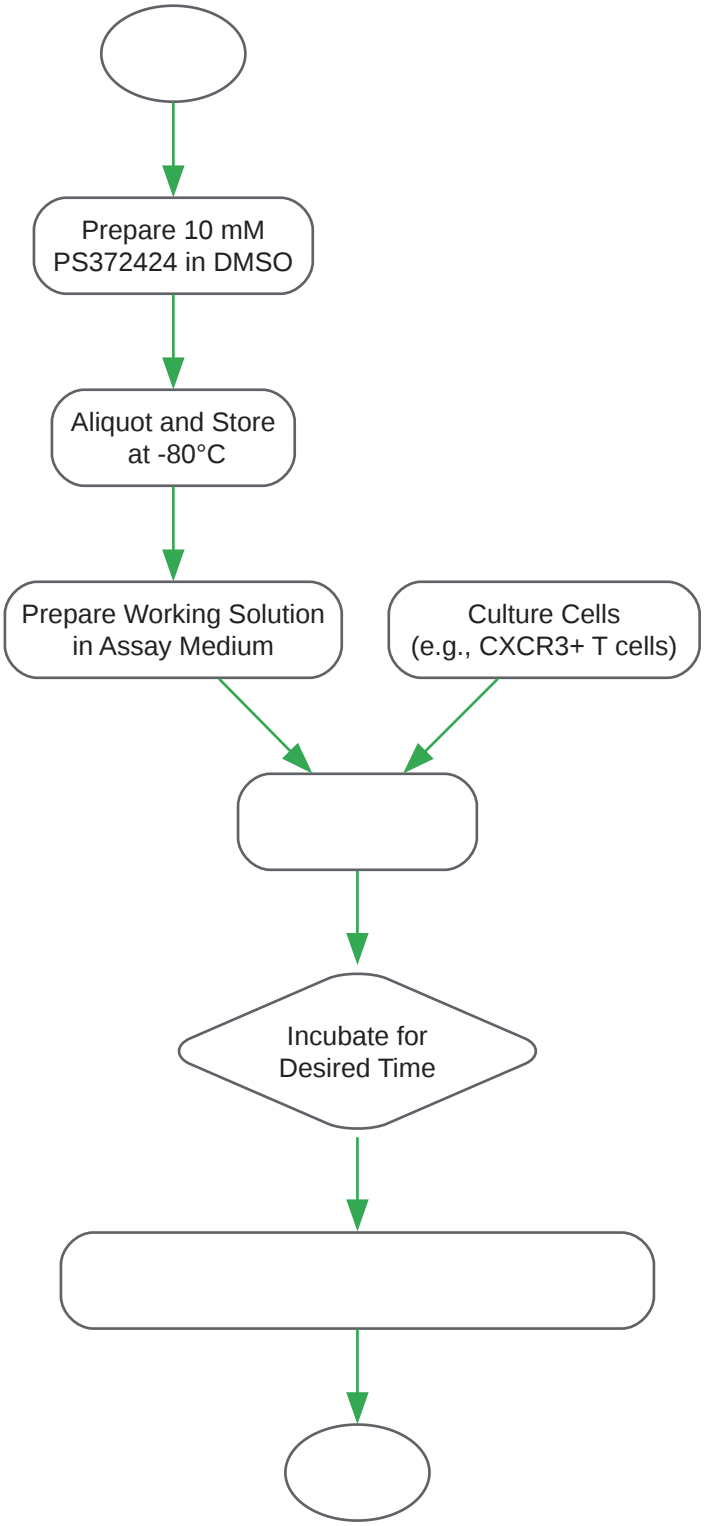

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Caption: Experimental workflow for **PS372424 hydrochloride**.

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Conclusion

PS372424 hydrochloride is a valuable research tool for investigating the role of the CXCR3 signaling pathway in various physiological and pathological processes. Adherence to proper stock solution preparation and handling protocols is essential for obtaining accurate and reproducible results. The information and protocols provided in these application notes are intended to serve as a guide for researchers utilizing this potent CXCR3 agonist in their studies.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Chemokine receptor CXCR3 agonist prevents human T-cell migration in a humanized model of arthritic inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. The role of CXCR3 and its ligands in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. PS372424 (hydrochloride) - MedChem Express [bioscience.co.uk]
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